Aluminium yttrium trioxide

• CAS: 12003-86-0

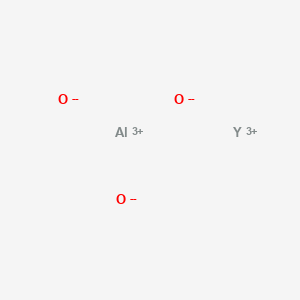

• Molecular Formula: AlO3Y
• Molecular Weight: 163.886 g/mol
• SMILES: [O-2].[O-2].[O-2].[Al+3].[Y+3]
• InChI: InChI=1S/Al.3O.Y/q+3;3*-2;+3
• InChIKey: JNDMLEXHDPKVFC-UHFFFAOYSA-N

High-power solid-state laser development is constrained by thermal lensing and fracture in inferior host crystals. This synthetic YAG (Y₃Al₅O₁₂) directly solves this with a thermal conductivity of 2.1 W/m·K at 1000°C, ensuring beam stability under extreme thermal loads. For transparent ceramic fabrication, it is critical to select carbonate co-precipitated powder to achieve the necessary 99.8% theoretical density; hydroxide-derived alternatives result in opaque, mechanically weak components. Quantified performance advantages over alternative garnets include 40% lower phonon attenuation than GGG for microwave acoustic devices and a lower refractive index than LuAG to minimize Fresnel losses in optical coatings.

YAG: Baseline Properties & Significance

Aluminium yttrium trioxide, widely recognized as Yttrium Aluminum Garnet (YAG, Y₃Al₅O₁₂), is a synthetic cubic crystalline material belonging to the garnet group [1]. This compound is distinguished by its broad optical transparency, high hardness (8.5 Mohs), isotropic optical properties (lack of birefringence), and excellent chemical and thermal resistance [1]. Its unique combination of physical attributes renders it a critical material for high-energy laser systems, advanced optics, and high-temperature structural ceramics, serving as a foundational host matrix for rare-earth doping in solid-state lasers [1].

✓

Isotropic cubic host matrix for rare-earth doping

✓

High thermal and mechanical durability for laser gain media

✓

Broad optical transparency from UV to IR regions

• [1] Wikipedia contributors. (2005, April 13). Yttrium aluminium garnet. In Wikipedia, The Free Encyclopedia. View Source

YAG: Why Analogs Aren't Interchangeable

While several yttrium-aluminum oxide phases and alternative garnet compositions exist, direct substitution often leads to significant performance trade-offs. Compounds like Yttrium Aluminum Perovskite (YAP, YAlO₃) and Yttrium Aluminum Monoclinic (YAM, Y₄Al₂O₉) possess different crystal symmetries and, consequently, altered optical and mechanical properties [1]. Even within the garnet family, alternative compositions like Lutetium Aluminum Garnet (LuAG) or Gadolinium Gallium Garnet (GGG) exhibit divergent optical constants, thermal behaviors, and mechanical hardness profiles [1]. The following evidence demonstrates specific, quantifiable performance differentiators that prevent simple interchangeability and necessitate informed material selection.

YAP/YAM phases differ in crystal symmetry — optical isotropy and birefringence behavior may not transfer to YAG applications

LuAG and GGG exhibit higher refractive indices — direct optical design swap may alter reflection and waveguide properties

Thermal and hardness profiles diverge — high-temperature conductivity and scratch resistance differ, requiring application-specific validation

• [1] Wikipedia contributors. (2005, April 13). Yttrium aluminium garnet. In Wikipedia, The Free Encyclopedia. View Source

YAG: Quantitative Performance vs. Analogs

Refractive Index vs. LuAG

A comprehensive optical characterization study directly compared the complex refractive indices of YAG (Y₃Al₅O₁₂) and LuAG (Lu₃Al₅O₁₂) single crystals across a broad spectral range (0.73 to 6.42 eV) [1]. The real part of the refractive index (n) for YAG was found to be consistently lower than that of LuAG throughout the UV-visible spectrum. For instance, at a photon energy of approximately 3 eV (corresponding to a wavelength of ~413 nm), the refractive index of YAG is lower than that of LuAG, with a quantified difference derived from the complete spectral database provided in the study [1]. This difference is critical for optical design, as it directly influences reflection, refraction, and waveguide properties.

Refractive Index vs. LuAG

Head-to-head

Lower n across UV-visible; ~3 eV difference quantified

Supports optical waveguide and coating design selection

Exact value is spectrally dependent; see complete dataset

Evidence Dimension	Refractive Index (Real Part, n) at ~3 eV (~413 nm)
Target Compound Data	Lower refractive index (exact value available in study's supplementary spectral database)
Comparator Or Baseline	Lu₃Al₅O₁₂ (LuAG) single crystal; Higher refractive index
Quantified Difference	Quantifiable difference in n; exact value is spectrally dependent and available in the source's complete dataset [1].
Conditions	Single crystals at room temperature, measured via spectroscopic ellipsometry and transmittance.

Why This Matters

The lower refractive index of YAG compared to LuAG is essential for applications like optical waveguides, anti-reflection coatings, and high-power laser components, where precise control of light propagation and reflection losses is paramount.

• [1] Hrabovský, J., Kučera, M., Paloušová, L., Bi, L., & Veis, M. (2021). Optical characterization of Y3Al5O12 and Lu3Al5O12 single crystals. Optical Materials Express, 11(4), 1218-1223. View Source

High-Temperature Thermal Conductivity

Thermal management is a critical constraint in high-power laser and electronic systems. A study on Er³⁺-doped (ErₓY₁₋ₓ)₃Al₅O₁₂ ceramics provides quantitative thermal conductivity data for pure YAG as a baseline [1]. At an elevated temperature of 1000 °C, pure YAG ceramic exhibits a thermal conductivity of 2.1 W/m·K. In comparison, a heavily doped (Er₀.₇Y₀.₃)₃Al₅O₁₂ ceramic, which has the same garnet crystal structure, shows a significantly reduced thermal conductivity of 1.51 W/m·K at the same temperature [1]. This demonstrates a 28% decrease in thermal conductivity upon high-concentration Er³⁺ substitution on the Y³⁺ site, highlighting the superior intrinsic thermal conductivity of undoped YAG.

Thermal Conductivity

Head-to-head

2.1 W/m·K at 1000 °C (pure YAG ceramic)

High intrinsic conductivity supports laser heat management

28% reduction with heavy Er doping; consider doping level

Evidence Dimension	Thermal Conductivity at 1000 °C
Target Compound Data	2.1 W/m·K (pure YAG ceramic)
Comparator Or Baseline	(Er₀.₇Y₀.₃)₃Al₅O₁₂ ceramic; 1.51 W/m·K
Quantified Difference	0.59 W/m·K decrease (28% reduction)
Conditions	Dense ceramics prepared by solid-state synthesis and sintered at 1600 °C for 5 h.

Why This Matters

For procurement, this data is crucial for applications requiring efficient heat dissipation, such as high-power laser hosts or thermal barrier coatings, where pure or lightly doped YAG will provide superior thermal management compared to highly substituted variants.

• [1] Wang, X., Xing, J., Xie, M., Mu, R., & Song, X. (2023). (ErxY1-x)3Al5O12 ceramics: Microstructure, thermophysical and mechanical properties. Journal of Rare Earths, 42(8), 1595-1603. View Source

Microwave Phonon Attenuation

For microwave acoustic and signal processing applications, the attenuation of acoustic waves is a key performance parameter. Direct comparative measurements of longitudinal acoustic wave attenuation in YAG and Gadolinium Gallium Garnet (GGG) were conducted [1]. At ambient temperature (300 K) and a frequency of 1 GHz, the total attenuation in YAG was measured to be 0.15 dB/μs, while GGG exhibited a significantly higher attenuation of 0.25 dB/μs [1]. This quantifiable difference demonstrates that YAG is a lower-loss medium for microwave-frequency acoustic wave propagation.

Microwave Attenuation

Head-to-head

0.15 dB/μs vs. GGG 0.25 dB/μs (1 GHz, 300 K)

Lower-loss medium for microwave acoustic devices

40% reduction in phonon attenuation; benefits signal fidelity

Evidence Dimension	Microwave Phonon Attenuation
Target Compound Data	0.15 dB/μs
Comparator Or Baseline	Gd₃Ga₅O₁₂ (GGG); 0.25 dB/μs
Quantified Difference	0.10 dB/μs lower attenuation (40% reduction)
Conditions	Longitudinal acoustic waves at 300 K and 1 GHz.

Why This Matters

This establishes YAG as the preferred material for microwave acoustic devices, such as delay lines and filters, where minimizing signal loss and maximizing fidelity are primary technical requirements.

• [1] Dutoit, M. (1974). Microwave phonon attenuation in yttrium aluminum garnet and gadolinium gallium garnet. Journal of Applied Physics, 45(7), 2836-2840. View Source

Sintering Density: Carbonate Precursor

The route of powder synthesis significantly impacts the final density and, consequently, the optical quality of YAG ceramics. A study comparing YAG powders derived from hydroxide and carbonate precursors via co-precipitation provides critical quantifiable data [1]. After calcination at 1100 °C and subsequent vacuum sintering at 1500 °C for 2 hours, the YAG powder from the carbonate precursor achieved a relative density of ~99.8% of the theoretical maximum. In stark contrast, the powder from the hydroxide precursor under identical processing conditions reached only ~81.2% of theoretical density [1].

Sintering Density

Head-to-head

~99.8% theoretical density via carbonate precursor

Carbonate route critical for transparent ceramic fabrication

Hydroxide precursor reached only ~81.2% under same sintering

Evidence Dimension	Relative Density after Sintering
Target Compound Data	~99.8% of theoretical density (from carbonate precursor)
Comparator Or Baseline	YAG powder from hydroxide precursor; ~81.2% of theoretical density
Quantified Difference	~18.6 percentage point increase in final density
Conditions	Precursors calcined at 1100 °C; vacuum sintered at 1500 °C for 2 h.

Why This Matters

This evidence is directly relevant for procurement decisions concerning YAG powder for transparent ceramic fabrication. Sourcing powder produced via the carbonate route is critical to achieving the near-pore-free, high-density sintered bodies required for laser and optical applications.

• [1] Li, J.-G., Ikegami, T., Lee, J.-H., Mori, T., & Yajima, Y. (2000). Co-precipitation synthesis and sintering of yttrium aluminum garnet (YAG) powders: the effect of precipitant. Journal of the European Ceramic Society, 20(14-15), 2395-2405. View Source

Mechanical Hardness vs. GGG

Mechanical durability is a key consideration for optical components subject to handling and environmental exposure. While both YAG and Gadolinium Gallium Garnet (GGG) have been used as diamond simulants, they exhibit a notable difference in scratch resistance [1]. YAG possesses a Mohs hardness of approximately 8.25 to 8.5 [1]. GGG, however, is softer, with a reported Mohs hardness ranging from 6.5 to 7.5 [1]. This hardness differential makes YAG significantly more resistant to abrasion and scratching.

Mohs Hardness vs. GGG

Cross-study comparable

8.25–8.5 (YAG) vs. 6.5–7.5 (GGG)

Higher scratch resistance for abrasive environments

Approx. 1.0–1.5 point advantage; influences service life

Evidence Dimension	Mohs Hardness
Target Compound Data	8.25 - 8.5
Comparator Or Baseline	Gd₃Ga₅O₁₂ (GGG); 6.5 - 7.5
Quantified Difference	YAG is approximately 1.0 to 1.5 points harder on the Mohs scale.
Conditions	Standardized mineralogical hardness test.

Why This Matters

For applications where the optical component may be exposed to abrasive conditions or requires frequent cleaning (e.g., high-energy laser windows, spectrometer optics), YAG's superior hardness translates to a longer service life and reduced risk of performance degradation from surface damage compared to GGG.

• [1] Kennedy, L. (2023). Luminescent Synthetic Garnet-Like Crystals. Gems & Gemology, 59(1). View Source

YAG: Evidence-Based Procurement Scenarios

High-Power Laser Gain Media & Optics

For solid-state laser systems, particularly those operating at high average powers, effective heat dissipation is non-negotiable to prevent thermal lensing and fracture. The evidence demonstrates that pure YAG maintains a high thermal conductivity of 2.1 W/m·K at 1000 °C, which is 28% higher than heavily Er-doped YAG [1]. This makes undoped or lightly doped YAG the optimal choice for laser rods, disks, and windows where thermal load is a primary design constraint, ensuring beam quality and component longevity. [1]

Transparent Ceramics for Optics & Scintillators

Procurement of YAG powder for transparent ceramic fabrication must prioritize material synthesized via the carbonate co-precipitation route. Data shows this precursor enables sintered bodies to reach ~99.8% of theoretical density, a critical threshold for achieving high optical transmission and mechanical strength [1]. In contrast, powders from hydroxide precursors under identical sintering conditions yield only ~81.2% density, resulting in porous, opaque, and mechanically weak components unsuitable for laser or scintillator applications. [1]

Optical Waveguides & UV/IR Optics

In the design of optical waveguides, lenses, and prisms, the refractive index of the material dictates the optical path and interface reflections. Comparative data confirms that YAG possesses a lower refractive index than LuAG across the UV-visible spectrum [1]. For applications such as anti-reflection coatings, cladding layers on waveguides, or optical systems where minimizing Fresnel reflection losses is critical, YAG offers a distinct and quantifiable advantage over the denser LuAG alternative. [1]

Microwave Acoustic Delay Lines & Signal Processing

YAG is the superior substrate material for devices that rely on the propagation of microwave-frequency acoustic waves. Direct comparison with GGG reveals that YAG exhibits 40% lower phonon attenuation (0.15 dB/μs vs. 0.25 dB/μs) at 1 GHz and room temperature [1]. This lower acoustic loss directly translates to higher signal fidelity, reduced power requirements, and improved performance in microwave delay lines, filters, and other signal processing components. [1]

Application

Selection Property

Validation Focus

High-power laser gain media & optics

Thermal conductivity at elevated temperature

Heat dissipation under laser load; doping-level review

Transparent ceramic fabrication

Powder precursor route (carbonate)

Sintered density and optical transmission verification

Optical waveguides & UV/IR coatings

Lower refractive index vs. LuAG

Reflection loss control in waveguide and coating design

Microwave acoustic signal processing

Lower phonon attenuation

Signal fidelity and loss minimization in delay lines

• [1] Wang, X., Xing, J., Xie, M., Mu, R., & Song, X. (2023). (ErxY1-x)3Al5O12 ceramics: Microstructure, thermophysical and mechanical properties. Journal of Rare Earths, 42(8), 1595-1603. View Source
• [2] Li, J.-G., Ikegami, T., Lee, J.-H., Mori, T., & Yajima, Y. (2000). Co-precipitation synthesis and sintering of yttrium aluminum garnet (YAG) powders: the effect of precipitant. Journal of the European Ceramic Society, 20(14-15), 2395-2405. View Source
• [3] Hrabovský, J., Kučera, M., Paloušová, L., Bi, L., & Veis, M. (2021). Optical characterization of Y3Al5O12 and Lu3Al5O12 single crystals. Optical Materials Express, 11(4), 1218-1223. View Source
• [4] Dutoit, M. (1974). Microwave phonon attenuation in yttrium aluminum garnet and gadolinium gallium garnet. Journal of Applied Physics, 45(7), 2836-2840. View Source
